

Letaxaban therapeutic applications

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Compound Focus: Letaxaban

CAS No.: 870262-90-1

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Clinical Trial History

Letaxaban (also known as TAK-442) was evaluated in Phase 2 clinical trials for the following conditions [1] [2] [3]:

- **Acute Coronary Syndrome (ACS):** Trials were conducted in numerous countries, including the United States, Argentina, Belgium, Brazil, and several European nations, with a start date recorded as March 2008 [1].
- **Venous Thromboembolism (VTE):** A Phase 2 trial for the prevention of VTE was also completed [2].

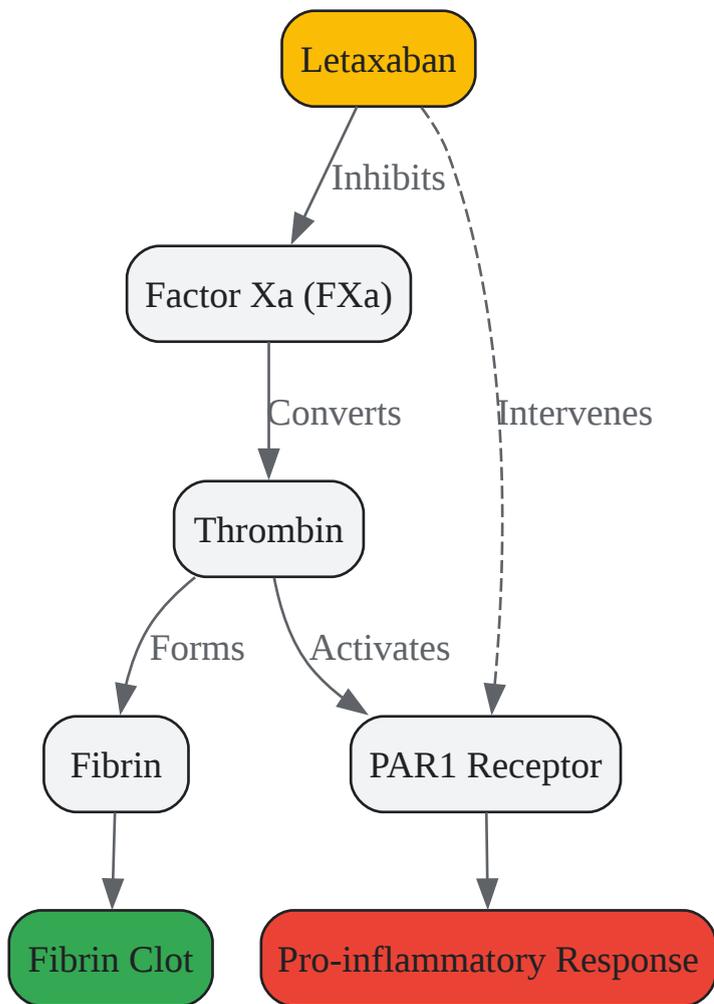
The available information indicates that the drug's development did not progress beyond this stage and was ultimately halted [3] [4].

Mechanism of Action & Experimental Insights

Letaxaban is an orally active drug designed to have a dual anticoagulant and anti-inflammatory effect [5].

Signaling Pathway and Mechanism

The diagram below illustrates its dual mechanism of action.



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Letaxaban works by directly inhibiting Factor Xa, a key enzyme in the coagulation cascade. By inhibiting FXa, it prevents the downstream formation of thrombin and, consequently, the development of a stable fibrin clot [2] [5]. Additionally, research suggests it intervenes in the **PAR1 signaling pathway**, which is activated by thrombin and contributes to inflammation. This secondary action is thought to provide anti-inflammatory benefits [5].

Key Experimental Data and Protocols

In vitro and *in vivo* studies provided the quantitative basis for its efficacy [3]:

Experiment	System	Key Outcome (IC ₅₀)
In vitro FXa Inhibition	Platelet-poor human plasma	53 nM [3]
In vitro FXa Inhibition	Platelet-poor rat plasma	32 nM [3]
In vitro Prothrombinase Inhibition	Reconstituted human system (FXa, calcium, washed platelets)	51 nM [3]
Ex vivo Thrombus Model	Balloon-injured rat aorta	Inhibited platelet-associated thrombin generation (IC ₅₀ : 19 nM) [3]

Research Implications and Context

The investigation of **Letaxaban** was part of a broader effort to develop a new generation of anticoagulants that could overcome the limitations of older drugs like warfarin, which require frequent monitoring and have multiple food and drug interactions [6]. Although **Letaxaban** itself was not successful, research into Factor Xa inhibitors has been highly fruitful, leading to approved drugs like **Apixaban** and **Rivaroxaban** [7] [6] [8].

Researchers studying **Letaxaban**'s trial data and structure can gain valuable insights into the structure-activity relationships and safety profiles that influence the success or failure of investigational anticoagulants.

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To cite this document: Smolecule. [Letaxaban therapeutic applications]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b548876#letaxaban-therapeutic-applications]

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